

improving GSK3735967 stability in solution

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Compound of Interest

Compound Name: GSK3735967

Cat. No.: B15568910

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Technical Support Center: GSK3735967

Welcome to the technical support center for **GSK3735967**. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on improving the stability of **GSK3735967** in solution. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity and reliability of your experiments.

Troubleshooting Guides

Issue: Precipitation or Cloudiness in Solution

Precipitation or cloudiness of your **GSK3735967** solution can arise from several factors, including improper solvent selection, temperature fluctuations, or exceeding the solubility limit.

Table 1: Solubility and Recommended Formulations for **GSK3735967**

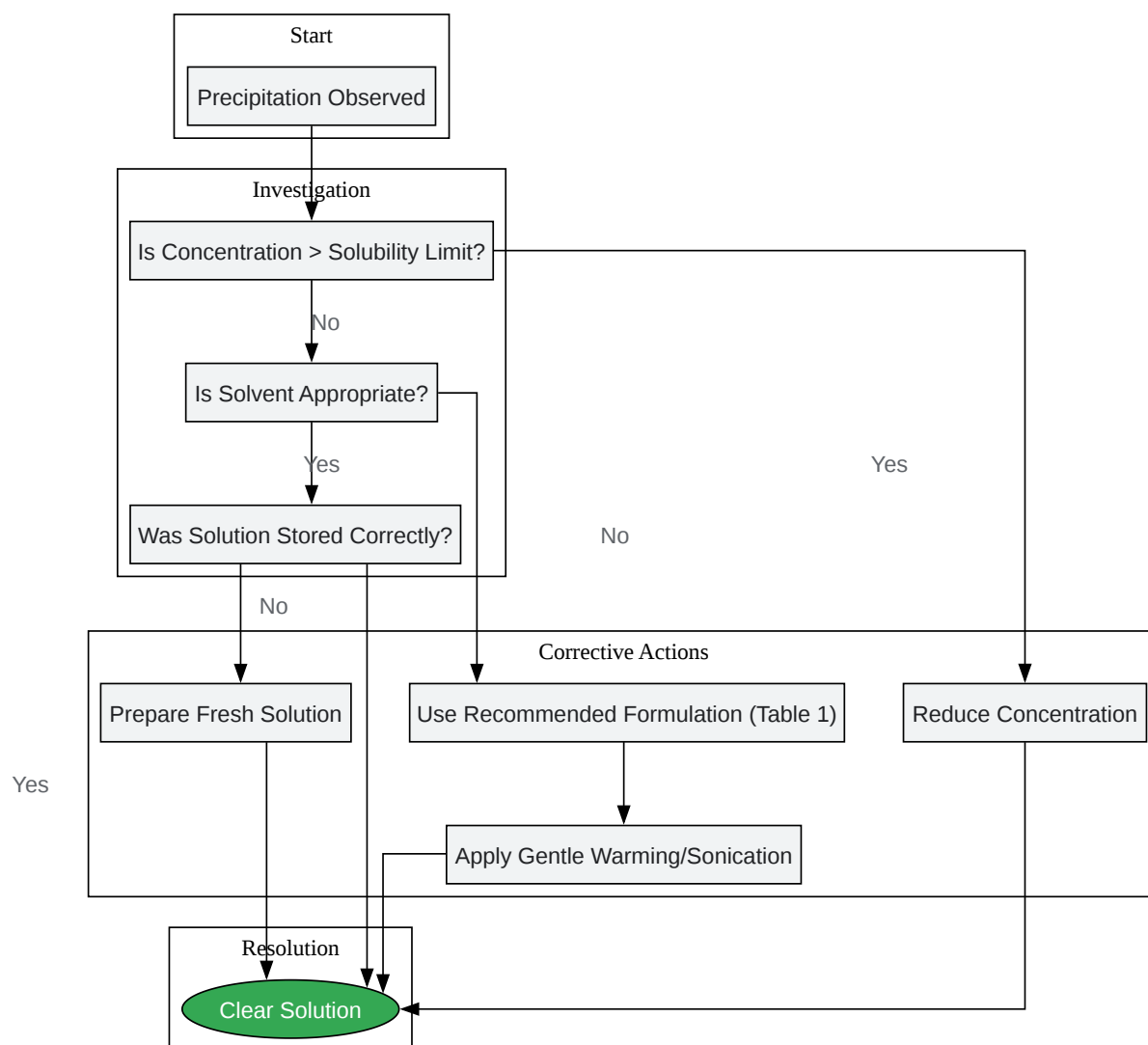
Solvent/Formulation	Maximum Solubility	Preparation Notes	Suitability
100% DMSO	31.25 mg/mL (65.43 mM)	Ultrasonic and warming to 70°C may be required. Use newly opened, anhydrous DMSO.[1][2]	Stock Solutions
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (4.35 mM)	Add solvents sequentially and mix well between each addition. Results in a clear solution.[1]	In Vivo (Oral, Intraperitoneal)
10% DMSO, 90% (20% SBE-β-CD in Saline)	2.08 mg/mL (4.35 mM)	Requires sonication. Forms a suspended solution.[1]	In Vivo
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (4.35 mM)	Add solvents sequentially and mix well. Results in a clear solution.[1][2]	In Vivo

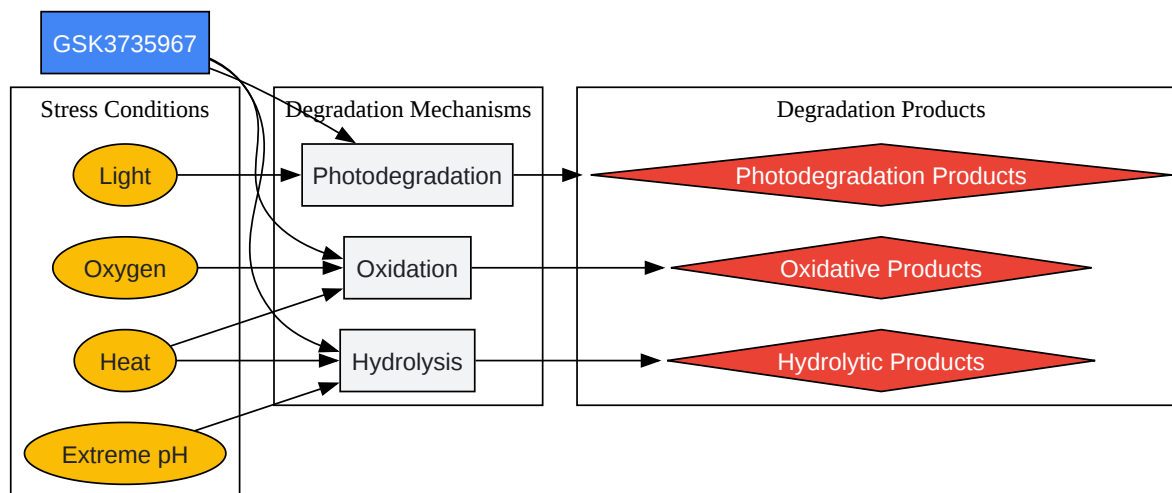
Experimental Protocol: Assessing and Improving Solubility

- Solvent Screening:
 - Prepare small-volume trial solutions of **GSK3735967** in various solvent systems.
 - Start with pure DMSO to create a high-concentration stock solution.
 - For aqueous-based assays, test the compatibility of the DMSO stock when diluted into the assay buffer. Observe for any precipitation.
 - For in vivo studies, prepare the formulations as described in Table 1.
- Aiding Dissolution:

- If precipitation occurs, gentle warming (up to 70°C) and sonication can be employed to aid dissolution.[\[1\]](#)
- Ensure the final concentration of **GSK3735967** does not exceed the specified solubility limits for the chosen solvent system.
- pH Adjustment:
 - For aqueous buffers, assess the impact of pH on solubility. Prepare a series of buffers with varying pH values (e.g., 5.0, 6.0, 7.0, 7.4, 8.0) and observe the solubility of **GSK3735967**.

Workflow for Solubility Troubleshooting





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References

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